

Essential Safety and Operational Guide for 2-tert-Butylcyclohexanone

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Compound of Interest

Compound Name: 2-tert-Butylcyclohexanone

Cat. No.: B158629

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides immediate, essential safety and logistical information for **2-tert-Butylcyclohexanone**, ensuring the protection of laboratory personnel and compliance with safety regulations.

Chemical Identifier:

- Name: **2-tert-Butylcyclohexanone**
- Synonyms: 2-(1,1-Dimethylethyl)Cyclohexanone[1]
- CAS Number: 1728-46-7[1]

Immediate Safety and Hazard Information

2-tert-Butylcyclohexanone is a combustible liquid and vapor that can cause irritation to the eyes, skin, respiratory tract, and digestive tract.[1] It may also lead to central nervous system depression.[1] The full toxicological properties of this chemical have not been completely investigated.[1]

Key Hazards:

- Flammability: Combustible liquid and vapor.[1]
- Irritation: May cause eye, skin, respiratory, and digestive tract irritation.[1]

- Central Nervous System: May cause depression of the central nervous system.^[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **2-tert-Butylcyclohexanone**.

Body Part	Equipment	Specifications
Eyes	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1]
Hands	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. ^[1] Nitrile or neoprene gloves are generally recommended.
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against splashes and spills. ^[1]
Respiratory	Fume Hood or Ventilated Enclosure	All handling should be performed in a well-ventilated area or a chemical fume hood to keep airborne concentrations low. ^[1] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used. ^[1]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of **2-tert-Butylcyclohexanone** and ensuring a safe laboratory environment.

Handling Protocol:

- Ventilation: Always handle **2-tert-Butylcyclohexanone** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid Contact: Prevent contact with eyes, skin, and clothing.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.[\[1\]](#)

Storage Protocol:

- Container: Keep the container tightly closed when not in use.[\[1\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Incompatibles: Store away from incompatible substances, such as strong oxidizing agents.[\[1\]](#)
- Safety Equipment: Ensure an eyewash facility and a safety shower are readily accessible in the storage and handling areas.[\[1\]](#)

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to mitigate risks and ensure environmental protection.

Spill Cleanup Protocol:

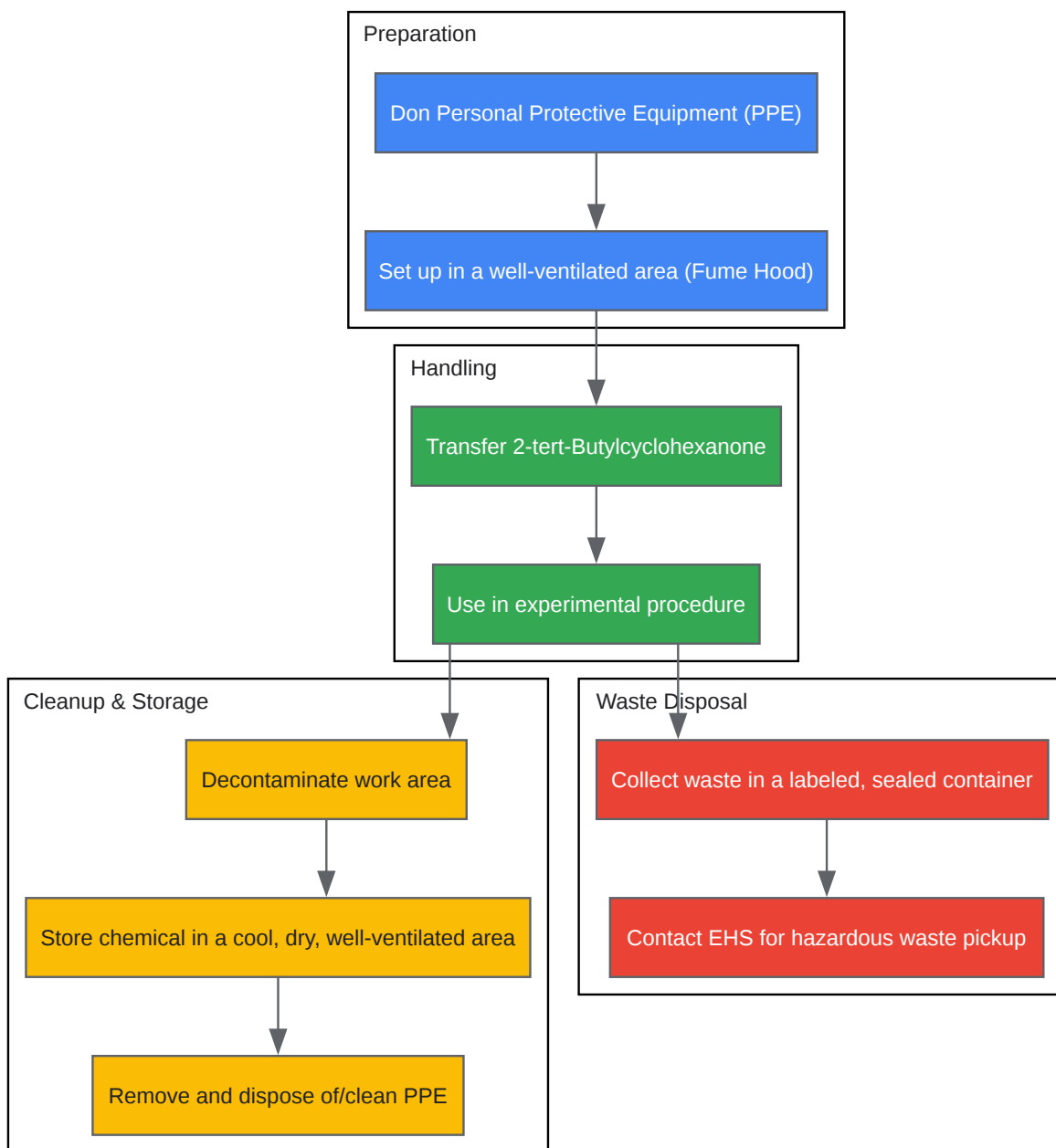
- Remove Ignition Sources: Immediately eliminate all sources of ignition.[\[1\]](#)
- Ventilate: Ensure adequate ventilation of the spill area.[\[1\]](#)
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)

- Collection: Use a spark-proof tool to collect the absorbed material and place it into a suitable, labeled container for disposal.[\[1\]](#)
- Prevention: Prevent runoff from entering storm sewers and ditches.[\[1\]](#)

Disposal Protocol:

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3 and consult state and local regulations for complete classification.[\[1\]](#)
- Waste Collection: Designate a specific, properly labeled, and sealed container for **2-tert-Butylcyclohexanone** waste.
- Contaminated Materials: Any materials, such as gloves or absorbent pads, that are grossly contaminated with **2-tert-Butylcyclohexanone** must also be disposed of as hazardous waste in the same designated container.[\[2\]](#)
- Empty Containers: Empty containers may retain product residue and can be dangerous.[\[1\]](#) Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[\[1\]](#) Triple-rinse empty containers with a suitable solvent (e.g., acetone or ethanol), collecting the rinsate as hazardous waste.[\[2\]](#) After triple-rinsing and defacing the label, the container can be disposed of as regular trash.[\[2\]](#)
- Final Disposal: Arrange for the disposal of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company once it is full (no more than 90% capacity) or has reached the maximum storage time.[\[2\]](#)

Workflow for Handling 2-tert-Butylcyclohexanone



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Caption: Workflow for handling **2-tert-Butylcyclohexanone**.

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